

Personal protective equipment for handling TS 155-2

Author: BenchChem Technical Support Team. Date: December 2025



Essential Safety and Handling Guide for TS 155-2

This document provides immediate, essential safety and logistical information for handling the macrolide antibiotic **TS 155-2** (also known as JBIR 100). The following procedures are based on general best practices for handling potent antibiotics in a laboratory setting and information from available safety data. This guide is intended for researchers, scientists, and drug development professionals to ensure the safe handling, use, and disposal of this compound.

Quantitative Data Summary

Due to the limited availability of a comprehensive Safety Data Sheet (SDS), a complete set of quantitative physical and toxicological properties for **TS 155-2** is not publicly available. The following table summarizes the available information.



Property	Value	Source
Chemical Formula	Сз9Н60О11	N/A
Molecular Weight	704.9 g/mol	N/A
Physical State	Solid	N/A
Boiling Point	824.6 ± 65.0 °C at 760 mmHg (Predicted)	N/A
Flash Point	242.9 ± 27.8 °C (Predicted)	N/A
Solubility	Soluble in DMF, DMSO, and Ethanol	N/A
Melting Point	Data not available	N/A
Density	Data not available	N/A
LD50 (Oral)	Data not available	N/A
LD50 (Dermal)	Data not available	N/A
Aquatic Toxicity	Data not available	N/A

Experimental Protocol: Safe Handling of TS 155-2

This protocol outlines the essential steps for safely handling **TS 155-2** in a laboratory environment.

- 1. Risk Assessment and Preparation:
- Before handling, conduct a thorough risk assessment for the planned experiment.
- Ensure that a properly functioning chemical fume hood is available.
- Verify that all necessary Personal Protective Equipment (PPE) is available and in good condition.
- Locate the nearest safety shower and eyewash station.



2. Personal Protective Equipment (PPE):

- Gloves: Wear two pairs of nitrile gloves that meet the ASTM D6978 standard. The inner glove should be tucked under the cuff of the lab coat, and the outer glove should be worn over the cuff.[1]
- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes or airborne particles.
- Lab Coat: A disposable, low-permeability gown or a clean lab coat must be worn.[1]
- Respiratory Protection: If there is a risk of generating aerosols or dust, a NIOSH-approved respirator (e.g., N95) should be used.

3. Handling Procedure:

- All handling of TS 155-2, including weighing and preparing solutions, must be performed in a certified chemical fume hood to minimize inhalation exposure.
- Avoid direct contact with the skin, eyes, and clothing.[3]
- · Use dedicated spatulas and glassware.
- After handling, thoroughly wash hands with soap and water.

4. Spill Response:

- In case of a spill, evacuate the immediate area.
- Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).[3]
- Carefully collect the absorbed material into a sealed, labeled waste container.
- Decontaminate the spill area with a suitable solvent (e.g., alcohol), followed by a soap and water wash.

Operational and Disposal Plan

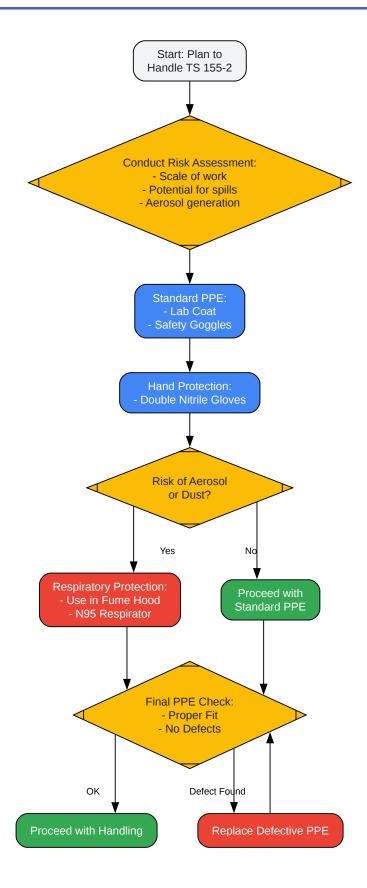


Proper disposal of **TS 155-2** and associated waste is crucial to prevent environmental contamination and the development of antibiotic resistance.

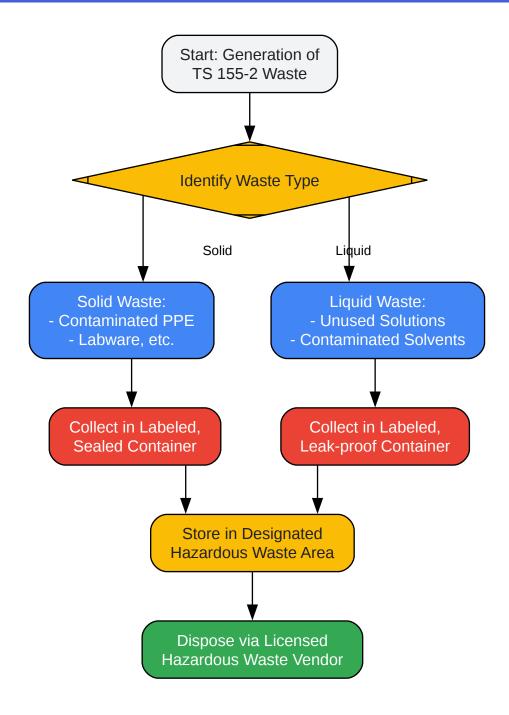
- 1. Waste Segregation:
- All materials contaminated with **TS 155-2** (e.g., gloves, pipette tips, vials, absorbent materials) are considered hazardous chemical waste.
- Segregate this waste from general laboratory trash.
- 2. Waste Collection:
- Collect solid waste in a clearly labeled, sealed, and puncture-resistant container.
- Collect liquid waste containing TS 155-2 in a labeled, leak-proof container.
- The label should clearly state "Hazardous Waste: Contains Antibiotic TS 155-2".
- 3. Disposal Procedure:
- Unused or waste TS 155-2 should be treated as hazardous chemical waste.
- Do not pour solutions containing **TS 155-2** down the drain.
- Stock solutions of antibiotics are considered hazardous chemical waste and must be collected for disposal by a licensed facility.
- Follow all institutional, local, state, and federal regulations for the disposal of hazardous chemical waste. Incineration at a licensed facility is the recommended method for the final disposal of antibiotic waste.

Visualized Workflows Personal Protective Equipment (PPE) Selection Workflow









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- To cite this document: BenchChem. [Personal protective equipment for handling TS 155-2].
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